

An In-Depth Technical Guide to the Spectral Data of 1-Benzoylpyrrolidine

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Compound of Interest

Compound Name: 1-Benzoylpyrrolidine

Cat. No.: B181117

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for **1-benzoylpyrrolidine**, a key chemical intermediate in the synthesis of various pharmaceutical compounds. This document presents detailed information on its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols utilized for their acquisition.

Core Spectral Data

The following sections summarize the key spectral data for **1-benzoylpyrrolidine**, presented in a clear and structured format for ease of reference and comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The ^1H and ^{13}C NMR data for **1-benzoylpyrrolidine** are presented below.

^1H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
7.42 - 7.35	m	5H	Aromatic (C ₆ H ₅)	
3.63	t	6.8	2H	N-CH ₂ (α to N)
3.44	t	6.6	2H	N-CH ₂ (α to N)
1.95 - 1.83	m	4H	-CH ₂ -CH ₂ -	

¹³C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
170.1	C=O (Amide)
136.9	Aromatic (Quaternary C)
129.5	Aromatic (CH)
128.2	Aromatic (CH)
126.9	Aromatic (CH)
49.3	N-CH ₂ (α to N)
46.2	N-CH ₂ (α to N)
26.2	-CH ₂ -
24.3	-CH ₂ -

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The characteristic IR absorption bands for **1-benzoylpyrrolidine** are tabulated below.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3059	Weak	Aromatic C-H Stretch
2972, 2874	Medium	Aliphatic C-H Stretch
1634	Strong	C=O Stretch (Amide)
1599, 1496, 1447	Medium	Aromatic C=C Stretch
1429	Medium	CH ₂ Bend
700, 631	Strong	Aromatic C-H Bend (out-of-plane)

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. The major fragments observed in the mass spectrum of **1-benzoylpyrrolidine** are listed below.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment
175	40	[M] ⁺ (Molecular Ion)
105	100	[C ₆ H ₅ CO] ⁺ (Benzoyl Cation)
77	35	[C ₆ H ₅] ⁺ (Phenyl Cation)
70	95	[C ₄ H ₈ N] ⁺ (Pyrrolidinylium Cation)

Experimental Protocols

The following sections detail the methodologies employed for the acquisition of the spectral data presented in this guide.

NMR Spectroscopy

¹H and ¹³C NMR spectra were recorded on a 400 MHz spectrometer. The sample was prepared by dissolving approximately 10 mg of **1-benzoylpyrrolidine** in 0.5 mL of deuterated chloroform.

(CDCl₃), which also served as the internal standard (¹H: δ 7.26 ppm; ¹³C: δ 77.16 ppm). The spectra were acquired at room temperature. For ¹H NMR, 16 scans were accumulated, and for ¹³C NMR, 1024 scans were accumulated.

IR Spectroscopy

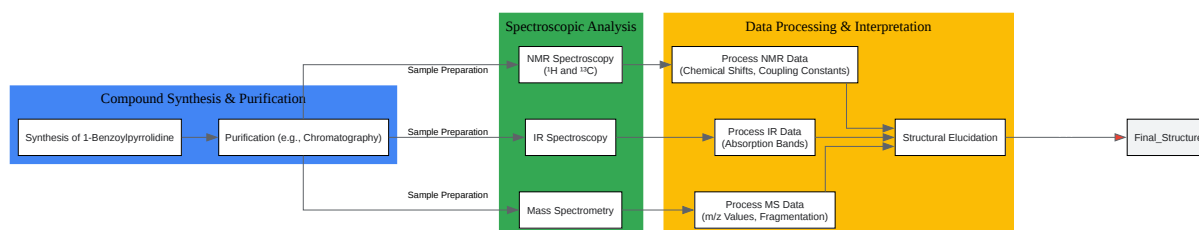
The IR spectrum was obtained using a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory. A small amount of the neat liquid sample was placed directly onto the ATR crystal. The spectrum was recorded in the range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹. A background spectrum of the clean ATR crystal was recorded and automatically subtracted from the sample spectrum.

Mass Spectrometry

The mass spectrum was recorded on a Gas Chromatography-Mass Spectrometry (GC-MS) system. The sample was introduced into the mass spectrometer via the GC inlet. The GC was equipped with a 30 m x 0.25 mm capillary column with a 0.25 μm film thickness. Helium was used as the carrier gas. The mass spectrometer was operated in electron ionization (EI) mode at 70 eV. The ion source temperature was maintained at 230 °C, and the quadrupole mass analyzer was scanned from m/z 40 to 500.

Visualization of Experimental Workflow

The general workflow for obtaining and analyzing the spectral data of a chemical compound like **1-benzoylpyrrolidine** is illustrated in the diagram below.



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*A generalized workflow for the synthesis, purification, and spectral analysis of **1-benzoylpyrrolidine**.*

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